

Goniotriol: A Guide to Safe Disposal in a Laboratory Setting

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Compound of Interest

Compound Name: *Goniotriol*

Cat. No.: *B206560*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides essential safety and logistical information for the proper disposal of **Goniotriol**, a styrylpyrone with cytotoxic properties. While **Goniotriol** is not classified as a hazardous substance according to available Safety Data Sheets (SDS), its biological activity necessitates careful handling and disposal to ensure a safe laboratory environment.[1]

Key Properties of Goniotriol for Disposal Consideration

Understanding the physical and chemical properties of **Goniotriol** is fundamental to its safe disposal. The following table summarizes key data points.

Property	Value	Citation
CAS Number	96405-62-8	[1]
Molecular Formula	C13H14O5	[1]
Appearance	Solid	[1]
Hazard Classification	Not a hazardous substance or mixture	[1]
Stability	Stable under recommended storage conditions	
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents	
Decomposition	May decompose and emit toxic fumes under fire conditions	
Toxicological Profile	Not identified as a carcinogen by IARC, ACGIH, NTP, or OSHA. Exhibits cytotoxicity against various cell lines.	

Goniotriol Disposal Protocol

This step-by-step protocol is designed to guide laboratory personnel in the safe disposal of **Goniotriol** and its associated waste.

1. Personal Protective Equipment (PPE):

- Always wear standard laboratory PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **Goniotriol**.

2. Waste Segregation:

- Solid Waste:
 - Collect pure, unadulterated **Goniotriol** solid waste in a clearly labeled, sealed container.

- Contaminated materials such as gloves, pipette tips, and weighing papers that have come into contact with **Goniotriol** should also be collected in this designated container.
- Liquid Waste:
 - For solutions of **Goniotriol**, absorb the liquid with an inert material like vermiculite or sand.
 - Treat the absorbed material as solid waste.
 - Do not dispose of **Goniotriol** solutions down the drain.

3. Container Labeling:

- Label the waste container clearly with "**Goniotriol** Waste" and the date. While not classified as hazardous, clear labeling prevents accidental mixing with other waste streams.

4. Storage of Waste:

- Store the sealed **Goniotriol** waste container in a designated, well-ventilated area away from incompatible materials such as strong acids, bases, and oxidizing agents.

5. Final Disposal:

- Although **Goniotriol** is not classified as hazardous, it is best practice to dispose of it through your institution's chemical waste disposal program.
- Contact your institution's Environmental Health and Safety (EHS) office for specific guidance and to schedule a pickup. Do not dispose of **Goniotriol** waste in the regular trash.

Spill & Decontamination Procedures

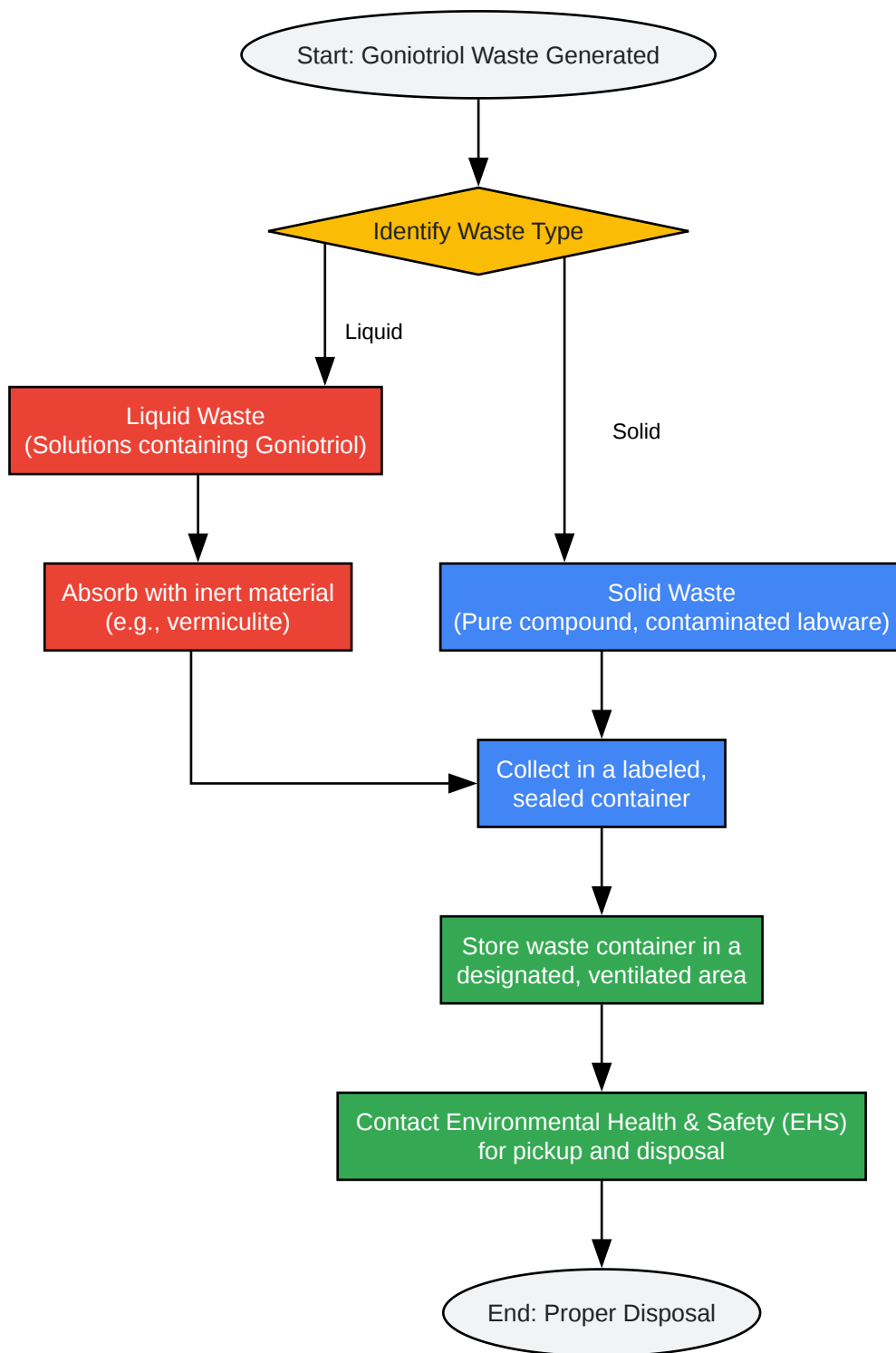
In the event of a spill, follow these procedures:

- Evacuate and Ventilate:
 - If a significant amount of dust is generated, evacuate the immediate area and ensure adequate ventilation.
- Contain the Spill:

- For solid spills, carefully sweep or vacuum the material. Avoid generating dust.
- For liquid spills, cover with an absorbent material.
- Decontaminate:
 - Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol or isopropanol) to decontaminate the surface.
 - Place all cleanup materials in the designated **Goniotriol** waste container.
- Personal Decontamination:
 - If skin contact occurs, wash the affected area thoroughly with soap and water.
 - If eye contact occurs, flush with copious amounts of water for at least 15 minutes and seek medical attention.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Goniotriol** waste.



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Goniatriol Disposal Workflow

By adhering to these procedures, laboratory personnel can ensure the safe and responsible disposal of **Goniotriol**, contributing to a secure research environment.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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